

Personal protective equipment for handling GSK205

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK205

Cat. No.: B2660447

[Get Quote](#)

Essential Safety and Handling Guide for GSK205

For Immediate Use by Laboratory Professionals

This document provides crucial safety and logistical information for the handling and disposal of **GSK205**, a potent and selective TRPV4 antagonist. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize risks to researchers and scientists.

Personal Protective Equipment (PPE) and Handling

When working with **GSK205**, appropriate personal protective equipment is mandatory to prevent accidental exposure. The following table summarizes the required PPE and handling procedures.

Equipment/Procedure	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid direct contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, wash out mouth with water provided the person is conscious. Call a physician. Do NOT induce vomiting unless directed to do so by medical personnel.

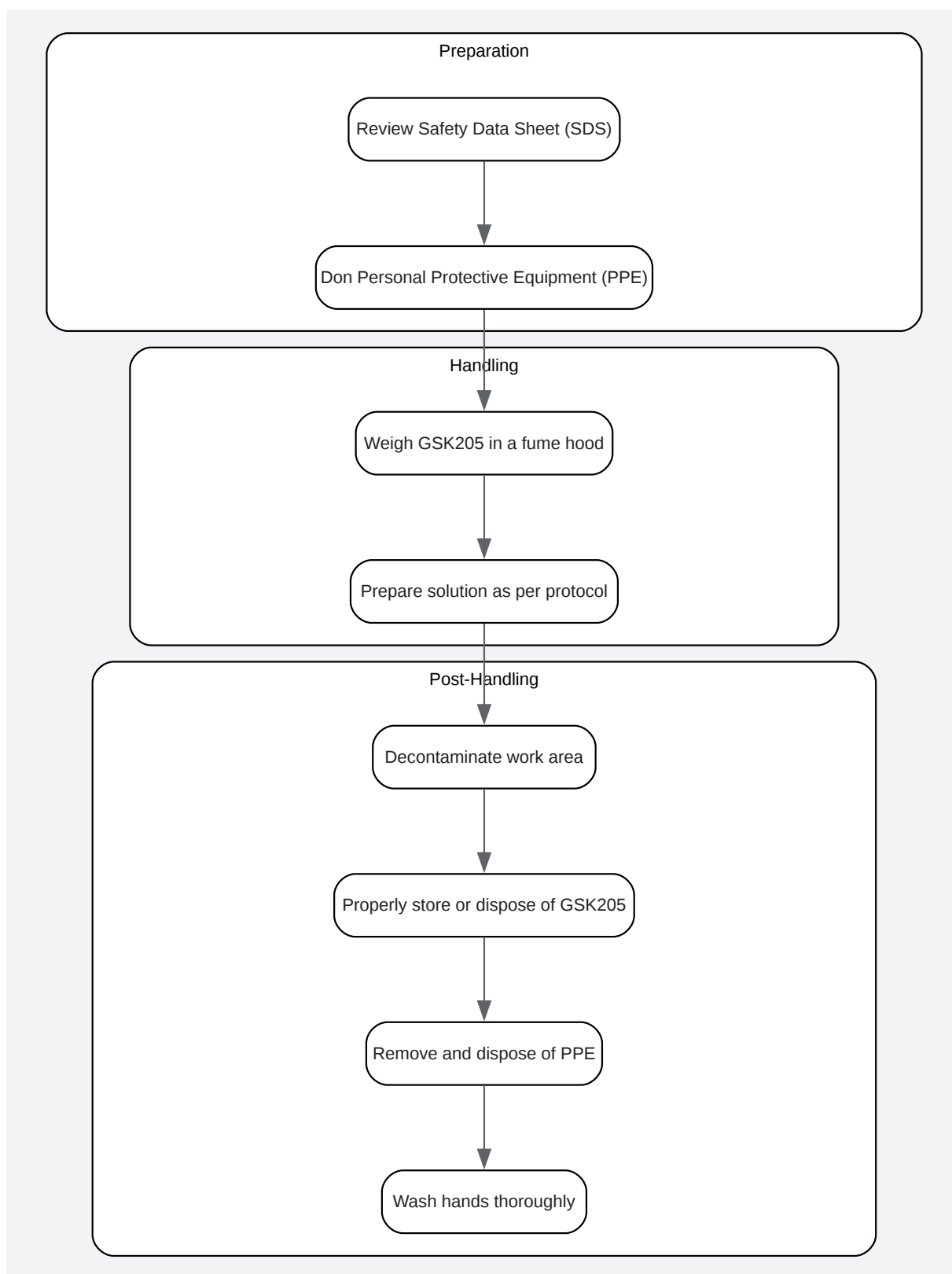
Storage and Disposal

Proper storage and disposal are crucial for maintaining the integrity of the compound and ensuring environmental safety.

Aspect	Guideline
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances. Recommended storage temperature is -20°C.
Disposal	Dispose of waste and unused product in accordance with all applicable federal, state, and local environmental regulations. Do not allow product to enter drains, sewers, or waterways. It is recommended to dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

GSK205 Handling Workflow

The following diagram outlines the standard operating procedure for handling **GSK205** in a laboratory setting.

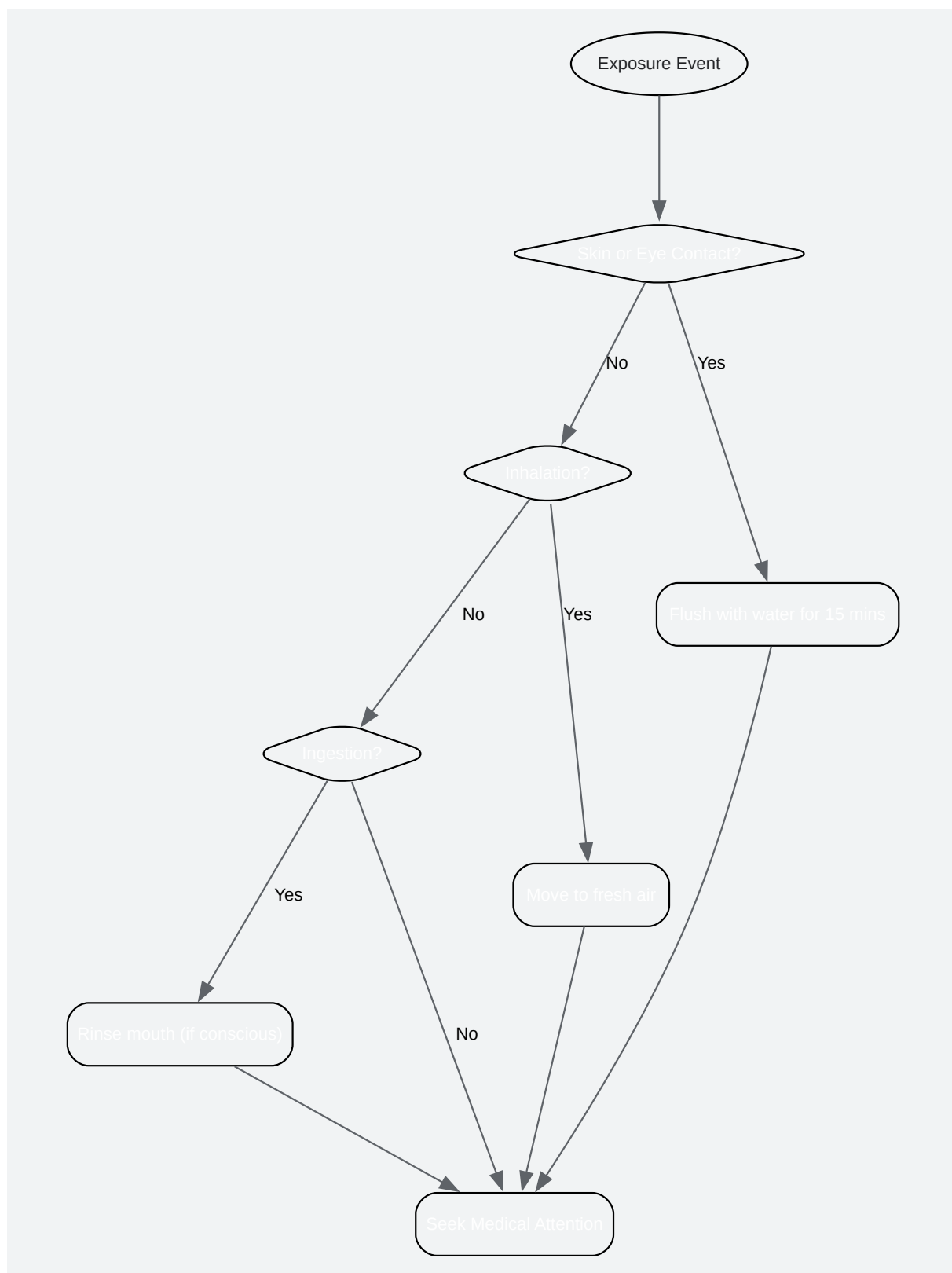


[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **GSK205**.

Emergency Response Logic

This diagram illustrates the decision-making process in case of accidental exposure to **GSK205**.



[Click to download full resolution via product page](#)

Caption: Emergency response decision tree for **GSK205** exposure.

- To cite this document: BenchChem. [Personal protective equipment for handling GSK205]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2660447#personal-protective-equipment-for-handling-gsk205]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com